

Application Note and Protocol: Purification of 4-Chloro-6-nitroquinazoline by Recrystallization

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Compound of Interest

Compound Name: 4-Chloro-6-nitroquinazoline

CAS No.: 19815-16-8

Cat. No.: B117968

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-Chloro-6-nitroquinazoline is a key heterocyclic intermediate in the synthesis of various pharmaceutical compounds, notably as a precursor for anticancer agents and enzyme inhibitors.[1][2] The purity of this intermediate is critical for the successful synthesis of downstream active pharmaceutical ingredients (APIs). Recrystallization is a robust and widely used technique for the purification of solid organic compounds.[3] This application note provides a detailed protocol for the purification of crude **4-Chloro-6-nitroquinazoline**, which typically appears as a yellow to brown solid, via recrystallization to obtain a product with enhanced purity.[1][4]

The principle of recrystallization relies on the differential solubility of the compound of interest and its impurities in a selected solvent system at varying temperatures. An ideal solvent will dissolve the compound sparingly at room temperature but will have high solubility at an elevated temperature.[5][6] This protocol will outline the steps for solvent selection, dissolution

of the crude product, removal of insoluble impurities, crystal formation, and isolation of the purified **4-Chloro-6-nitroquinazoline**.

Experimental Protocol

This protocol provides a general framework for the recrystallization of **4-Chloro-6-nitroquinazoline**. The optimal solvent and specific volumes may need to be adjusted based on the impurity profile of the crude material.

Materials and Equipment:

- Crude **4-Chloro-6-nitroquinazoline**
- Potential recrystallization solvents (e.g., Ethanol, Ethyl Acetate, Acetonitrile, Toluene, Hexane/Ethyl Acetate mixture)
- Erlenmeyer flasks
- Heating mantle or hot plate with a stirrer
- Reflux condenser
- Buchner funnel and flask
- Filter paper
- Glass stirring rod
- Ice bath
- Vacuum source
- Drying oven or vacuum desiccator

Procedure:

- Solvent Selection:

- Place a small amount (approx. 50 mg) of the crude **4-Chloro-6-nitroquinazoline** into separate test tubes.
- Add a few drops of a candidate solvent to each test tube at room temperature. Observe the solubility. An ideal solvent should not dissolve the compound at this stage.
- Gently heat the test tubes. The ideal solvent will completely dissolve the compound at or near its boiling point.
- Allow the solutions to cool to room temperature and then in an ice bath. The formation of a significant amount of crystalline precipitate indicates a suitable solvent. A mixture of solvents, such as ethyl acetate and hexane, can also be tested.[\[6\]](#)
- Dissolution:
 - Place the crude **4-Chloro-6-nitroquinazoline** (e.g., 5.0 g) into an appropriately sized Erlenmeyer flask.
 - Add a stir bar and the selected solvent (e.g., Ethyl Acetate) in small portions.
 - Heat the mixture to a gentle boil with continuous stirring.
 - Continue to add the hot solvent dropwise until the solid has just completely dissolved. Avoid adding an excess of solvent to ensure maximum recovery.[\[7\]](#)[\[8\]](#)
- Hot Filtration (Optional):
 - If insoluble impurities are observed in the hot solution, perform a hot filtration.
 - Preheat a separate Erlenmeyer flask and a funnel with fluted filter paper.
 - Quickly pour the hot solution through the pre-warmed filtration setup to remove the insoluble impurities. This step should be done rapidly to prevent premature crystallization. [\[7\]](#)
- Crystallization:
 - Cover the flask containing the clear, hot solution with a watch glass.

- Allow the flask to cool slowly and undisturbed to room temperature. Slow cooling is crucial for the formation of large, pure crystals.[\[5\]](#)[\[8\]](#)
- Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the yield of the crystals.[\[7\]](#)
- Isolation of Crystals:
 - Collect the purified crystals by vacuum filtration using a Buchner funnel.
 - Wash the crystals with a small amount of the cold recrystallization solvent to remove any adhering mother liquor which contains dissolved impurities.[\[5\]](#)
 - Continue to draw air through the crystals on the filter for several minutes to partially dry them.
- Drying:
 - Transfer the purified crystals to a watch glass or weighing dish.
 - Dry the crystals to a constant weight in a drying oven at a temperature well below the compound's melting point (Melting Point: ~128 °C) or in a vacuum desiccator.[\[9\]](#)

Data Presentation

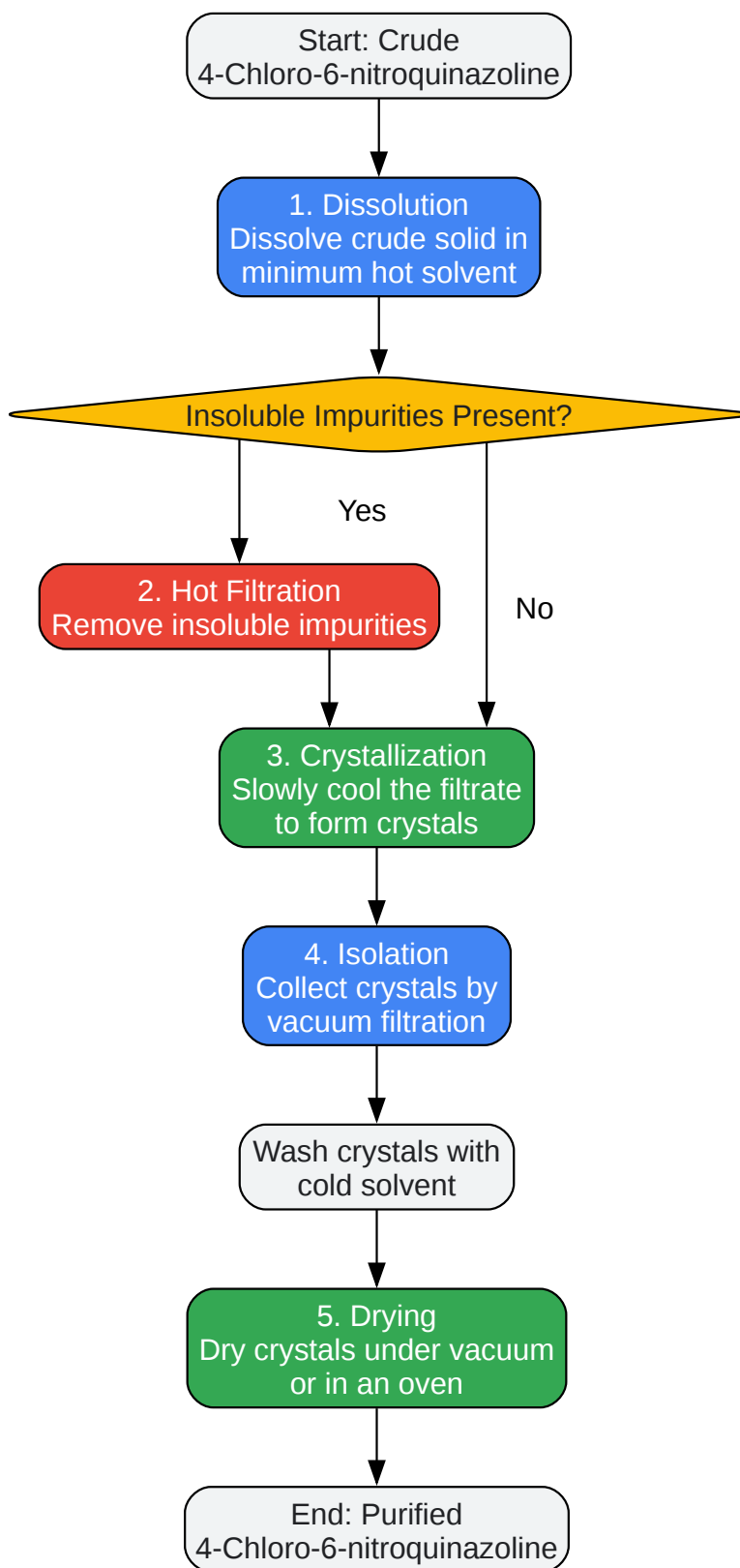
The following table summarizes representative data that could be obtained from the recrystallization of **4-Chloro-6-nitroquinazoline**.

Parameter	Crude Material	Purified Material
Appearance	Brown Solid	Pale Yellow Solid
Initial Mass	5.00 g	-
Final Mass	-	4.25 g
Yield	-	85%
Purity (by HPLC)	94.5%	99.7%
Melting Point	125-128 °C	128-129 °C

Visual Workflow and Diagrams

Experimental Workflow for Recrystallization

The following diagram illustrates the step-by-step workflow for the purification of **4-Chloro-6-nitroquinazoline** by recrystallization.

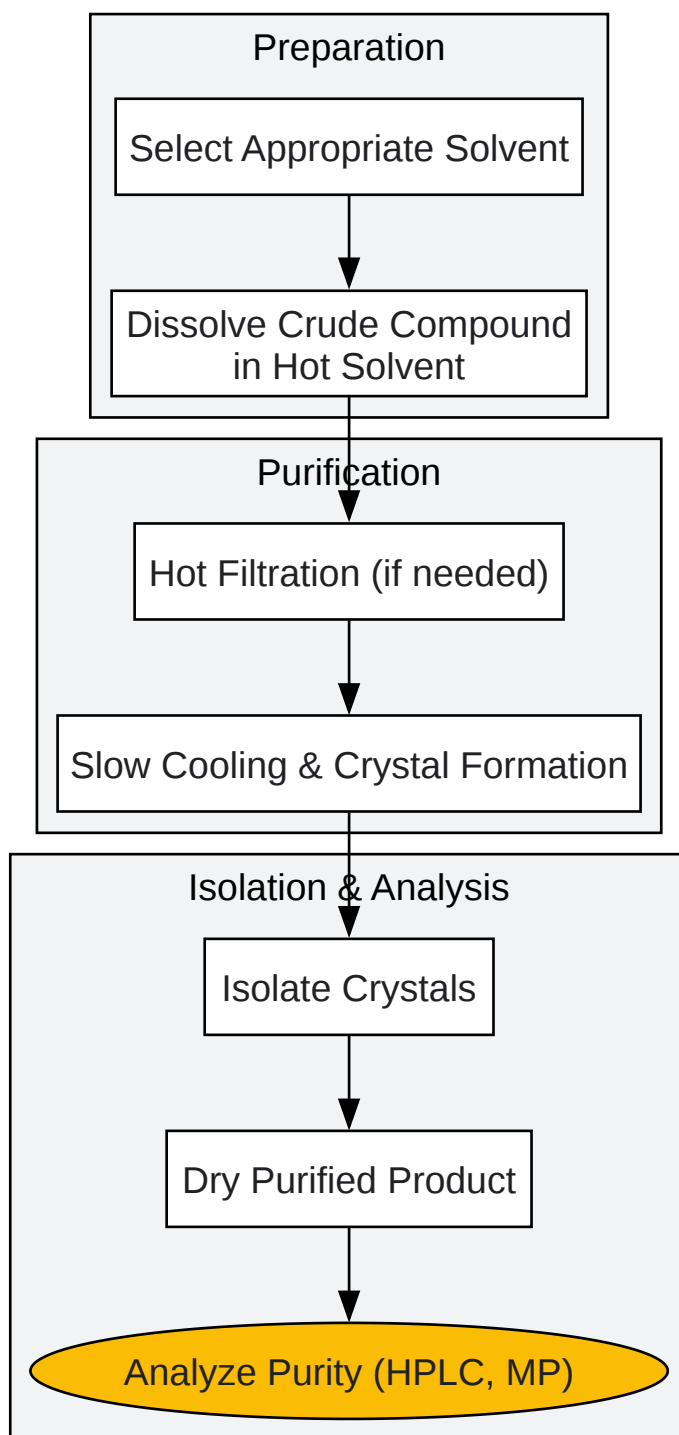


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Caption: Workflow of the recrystallization process.

Logical Relationship of Recrystallization Steps

This diagram shows the logical progression and decision points in the purification protocol.



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Caption: Logical steps in the purification protocol.

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